

Application Notes and Protocols: Aminomethanesulfonic Acid in Organic Synthesis

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Compound of Interest

Compound Name: *Aminomethanesulfonic acid*

Cat. No.: *B080838*

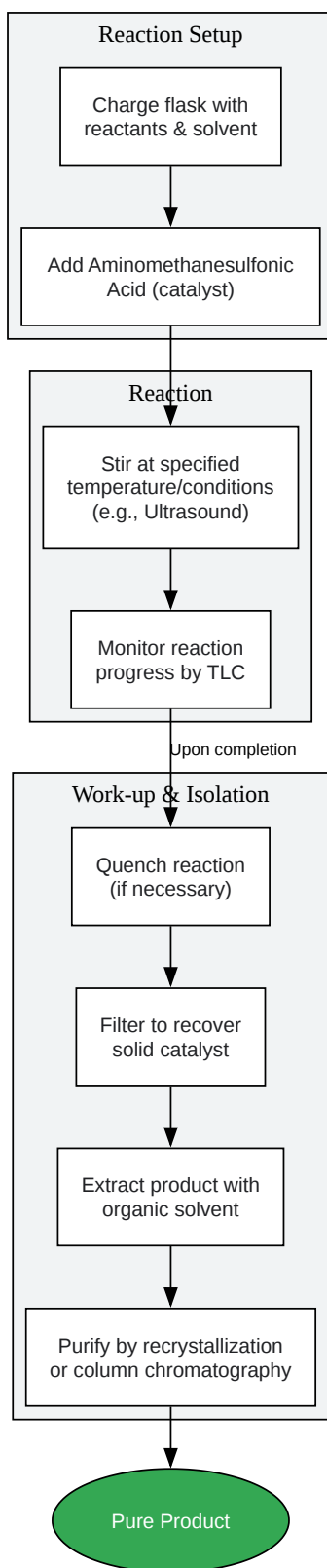
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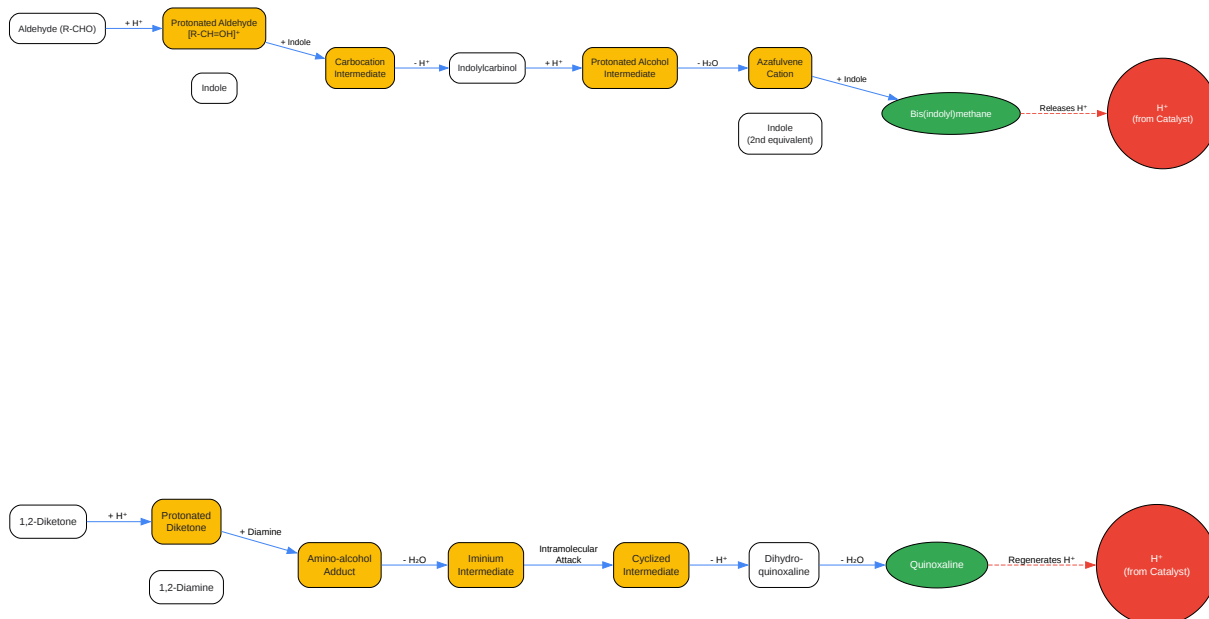
For Researchers, Scientists, and Drug Development Professionals

Aminomethanesulfonic acid ($\text{H}_2\text{NCH}_2\text{SO}_3\text{H}$) is a simple, bifunctional organocatalyst possessing both a basic amino group and a strong Brønsted acid sulfonic acid group. Its solid, stable, and eco-friendly nature makes it an attractive candidate for catalyzing a variety of organic transformations. These application notes provide detailed protocols for the use of **aminomethanesulfonic acid** as an efficient and reusable catalyst in key multi-component reactions, offering advantages such as mild reaction conditions, operational simplicity, and high yields.

General Experimental Workflow

The following diagram outlines a typical workflow for a multi-component reaction catalyzed by **aminomethanesulfonic acid**. The process is characterized by its simplicity, often involving one-pot synthesis followed by straightforward product isolation.





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